

Safeguarding Your Research: A Comprehensive Guide to Handling VO-Ohpic Trihydrate

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780595

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This document provides essential safety and logistical information for the handling of **VO-Ohpic trihydrate**, a potent inhibitor of the tumor suppressor protein PTEN. Adherence to these guidelines is critical for ensuring laboratory safety and the integrity of your research. This guide offers procedural, step-by-step instructions to address specific operational questions, from personal protective equipment (PPE) to disposal protocols.

Essential Safety and Handling Precautions

VO-Ohpic trihydrate is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **VO-Ohpic trihydrate**.

Protection Type	Required Equipment	Specifications and Guidelines
Eye and Face Protection	Chemical safety goggles or a face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Chemical-resistant gloves	Nitrile or natural rubber gloves are recommended. Inspect gloves for tears or holes before and after use.
Body Protection	Laboratory coat, long-sleeved	A lab coat should be worn to prevent skin contact. For tasks with a significant risk of exposure, consider additional protective clothing like Tyvek®.
Respiratory Protection	Air-purifying respirator with an N100, R100, or P100 filter	Required when handling the powder outside of a certified chemical fume hood. Ensure proper fit and training before use.

Emergency Procedures

In the event of exposure, follow these immediate steps:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, DO NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Operational and Disposal Plans

Proper handling extends from the moment the compound is received to its final disposal.

Storage and Handling

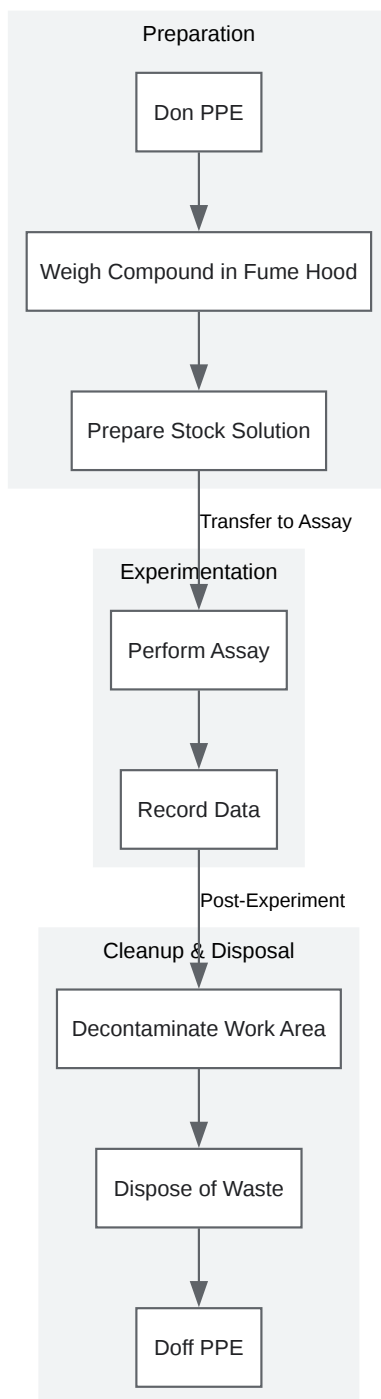
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.^[1] For long-term storage, the powder form is stable at -20°C for up to 3 years.^[2] Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.^[3]
- **Handling:** Always work in a certified chemical fume hood when handling the solid compound to avoid inhalation of dust.^[1] Avoid contact with skin and eyes.^[1] Wash hands thoroughly after handling.^[1]

Spill and Waste Disposal

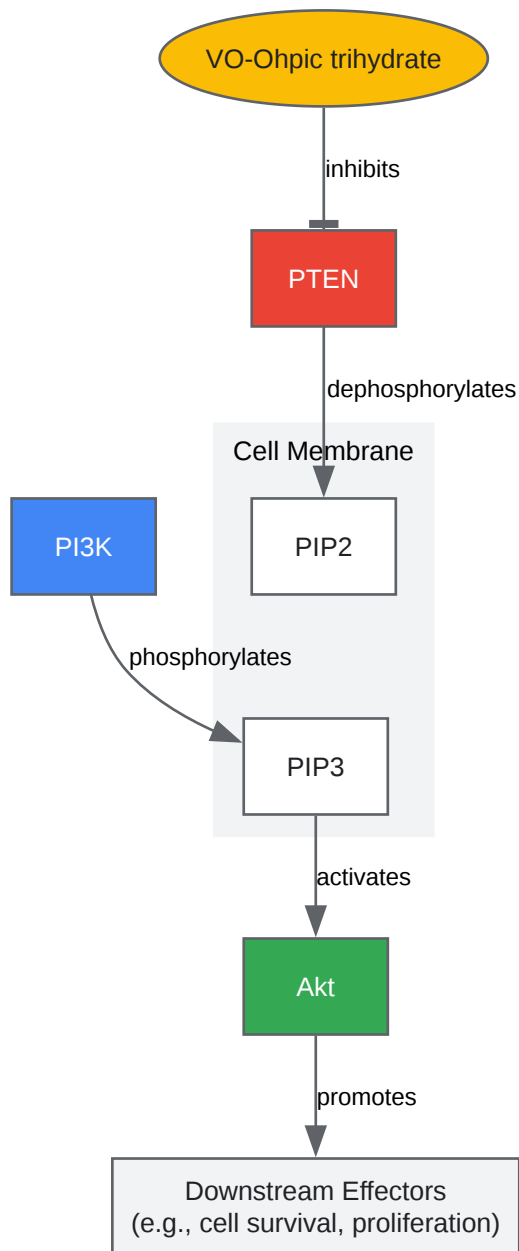
Situation	Procedure
Spill Cleanup	For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal. For liquid spills, absorb with an inert material and place in a sealed, labeled container.
Waste Disposal	Dispose of all waste materials, including empty containers and contaminated PPE, in accordance with local, state, and federal regulations for hazardous chemical waste. Do not allow the material to enter drains or waterways.

The following diagram illustrates the standard workflow for handling **VO-Ohpic trihydrate**, incorporating critical safety checkpoints.

Handling Workflow for VO-Ohpic Trihydrate



PTEN/PI3K/Akt Signaling Pathway Inhibition



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